

what is the chemical structure of MK-0941 free base

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Compound of Interest

Compound Name: MK-0941 free base

Cat. No.: B3029692

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An In-depth Technical Guide to MK-0941 Free Base

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of MK-0941, a selective, orally active, allosteric glucokinase activator. It details the compound's chemical structure, mechanism of action, and key experimental data, offering valuable insights for professionals in the field of drug development and metabolic disease research.

Chemical Structure and Properties

MK-0941 free base is a small molecule compound with potent glucose-lowering activity.^{[1][2]} Its chemical identity is well-defined, providing a solid foundation for research and development activities.

Systematic Name: 3-[[6-(ethylsulfonyl)-3-pyridinyl]oxy]-5-[(1S)-2-hydroxy-1-methylethoxy]-N-(1-methyl-1H-pyrazol-3-yl)benzamide^{[3][4]}

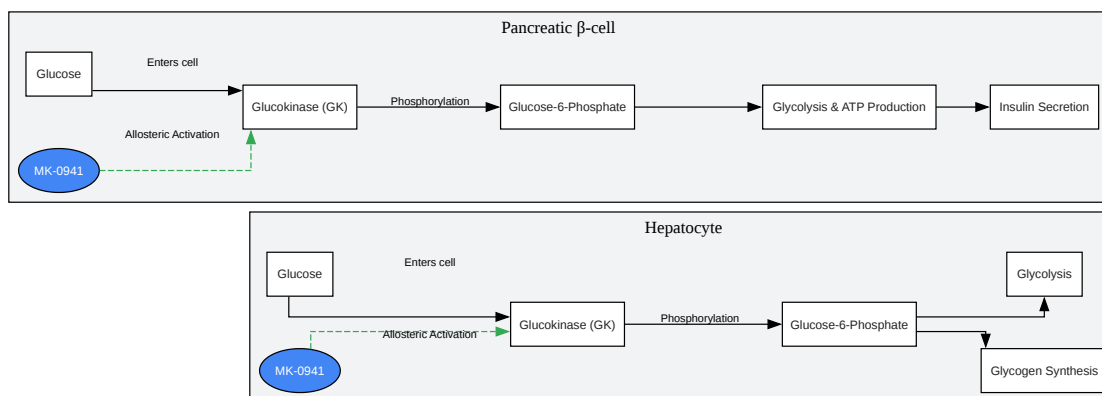
Molecular Formula: C₂₁H₂₄N₄O₆S^{[3][5]}

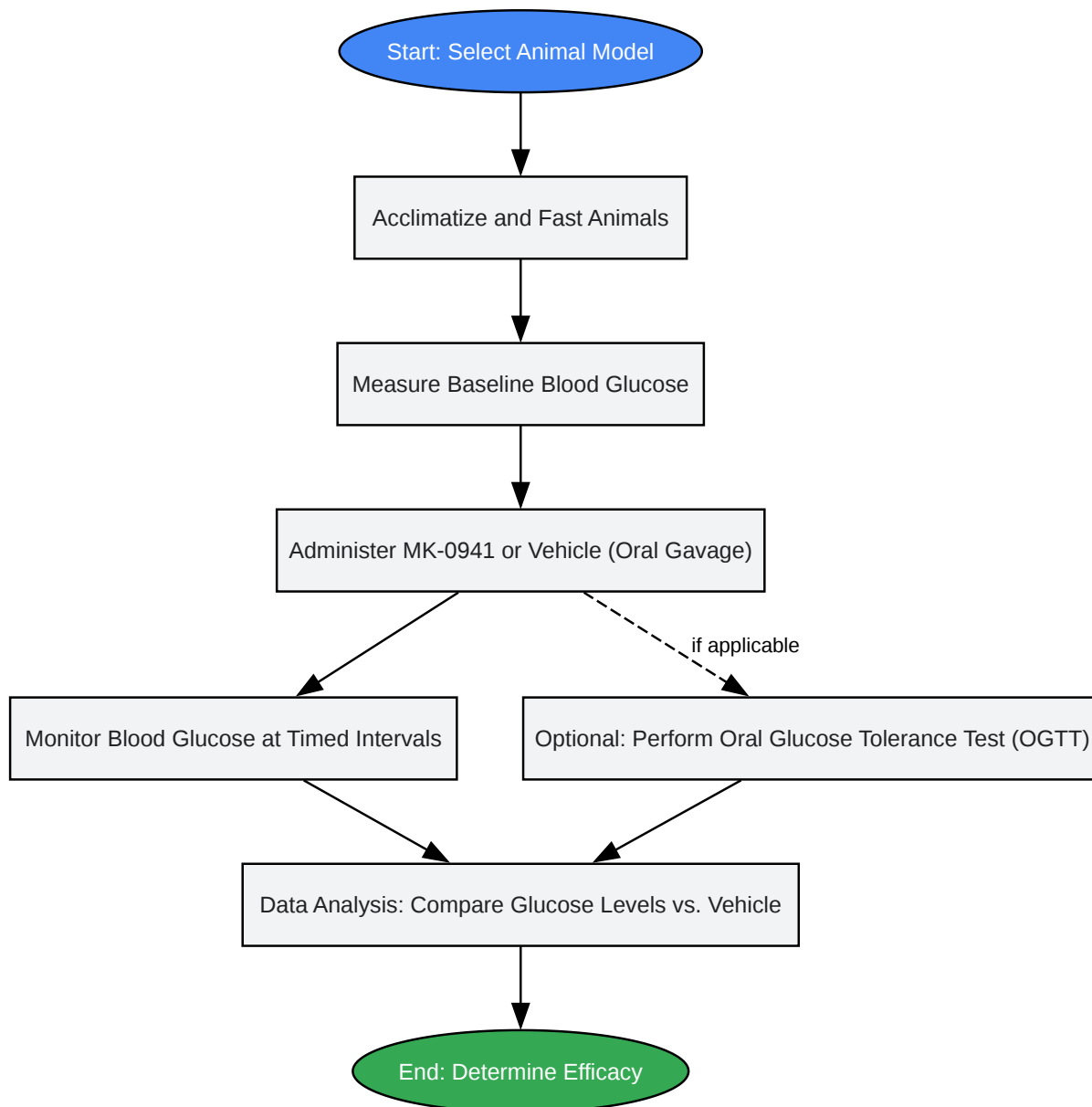
Identifier	Value
CAS Number	1137916-97-2[3][6]
Molecular Weight	472.5 g/mol
SMILES	CCS(=O) (=O)c1ccc(Oc2cc(OC(C)CO)cc(C(=O)Nc3cc(nn3C)C)c2)cn1
InChI Key	PIDNRTWDGDJKSQ-UQKRIMTDSA-N[3]

Mechanism of Action: Glucokinase Activation

MK-0941 functions as a glucokinase activator (GKA).[7] Glucokinase (GK), also known as hexokinase IV, is a key enzyme in glucose metabolism, acting as a glucose sensor in pancreatic β -cells and hepatocytes.[7][8] By allosterically activating glucokinase, MK-0941 enhances glucose sensing and metabolism, leading to increased insulin secretion from the pancreas and greater glucose uptake and metabolism in the liver.[3][4][6]

Below is a diagram illustrating the signaling pathway through which MK-0941 exerts its effects on glucose homeostasis.





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